

Technical Guide: Chirality and Synthesis of 1-Methylazepane-2-Carboxylic Acid

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Compound of Interest

Compound Name: 1-methylazepane-2-carboxylic Acid
CAS No.: 5227-51-0
Cat. No.: B1598382

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-Methylhomoproline

Executive Summary

1-Methylazepane-2-carboxylic acid (often referred to as

-methylhomoproline) represents a critical scaffold in the design of peptidomimetics and protease inhibitors. Unlike its five-membered homolog (proline) or six-membered homolog (pipecolic acid), the seven-membered azepane ring introduces unique conformational flexibility—specifically the ability to oscillate between twist-chair and chair conformations. This guide provides a rigorous technical analysis of its chirality, a validated protocol for its enantiomeric resolution, and its application in constraining peptide backbones.

Structural Dynamics & Stereochemistry

The Stereogenic Center vs. Nitrogen Inversion

The chirality of **1-methylazepane-2-carboxylic acid** is defined primarily by the carbon at position 2 (C2). While the nitrogen atom (N1) is technically a stereogenic center in a static

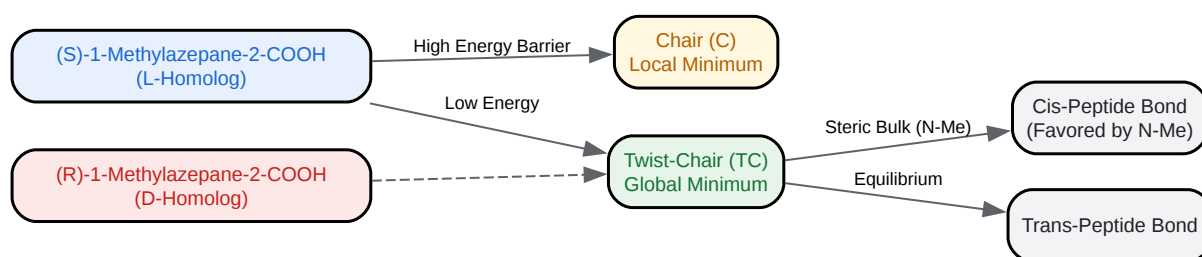
model, it undergoes rapid pyramidal inversion at room temperature. However, in the context of a peptide bond or when constrained in a salt lattice, the

-methyl group adopts a specific orientation relative to the C2-carboxylate.

- **Absolute Configuration:** The biologically relevant isomer typically corresponds to the L-amino acids. By Cahn-Ingold-Prelog (CIP) priority, the naturally derived (S)-enantiomer corresponds to L-homoproline.
- **Conformational Puckering:** The seven-membered ring does not exist in a planar state. It adopts low-energy twist-chair (TC) or chair (C) conformations. The introduction of the -methyl group at position 1 creates 1,2-allylic strain (A-strain) with the C2-carboxylate, significantly influencing the cis/trans ratio of amide bonds when incorporated into peptides.

Graphviz Visualization: Conformational Energy Landscape

The following diagram illustrates the relationship between the stereochemical configuration and the resulting conformational energy states.



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Figure 1: Conformational preference flow. The N-methyl group biases the equilibrium toward the cis-peptide bond isomer, crucial for inducing beta-turns.

Synthetic Routes & Enantioselective Control[1]

Producing enantiopure **1-methylazepane-2-carboxylic acid** is challenging due to the flexibility of the ring. Two primary strategies exist: Ring-Closing Metathesis (RCM) for de novo synthesis and Classical Resolution for scalability.

Strategy A: Ring-Closing Metathesis (RCM)

This modern approach utilizes chiral pool precursors (like allylic amines derived from amino acids) to establish the C2 stereocenter before ring formation.

- Precursor: Start with an allylated derivative of a chiral amino acid (e.g., glutamic acid derivative).
- Cyclization: Use Grubbs II catalyst to close the 7-membered ring.
- Hydrogenation: Reduce the alkene to form the saturated azepane.

Strategy B: Classical Resolution (Scalable Protocol)

For industrial or large-scale lab preparation, resolving the racemate is often more cost-effective. The following protocol describes the resolution of (

)-azepane-2-carboxylic acid followed by methylation.

Protocol: Resolution via Diastereomeric Salt Formation

Objective: Isolate (S)-azepane-2-carboxylic acid from racemate. Reagents: (

)-Azepane-2-carboxylic acid, L-(+)-Tartaric acid, Ethanol (95%).

- Salt Formation:
 - Dissolve 10.0 g (70 mmol) of racemic azepane-2-carboxylic acid in 150 mL of boiling 95% Ethanol.
 - Add 10.5 g (70 mmol) of L-(+)-Tartaric acid slowly.
 - Reflux for 30 minutes to ensure complete dissolution.
- Crystallization:

- Allow the solution to cool slowly to room temperature over 4 hours.
- Store at 4°C overnight. The (S)-amine
L-tartrate salt is typically less soluble.
- Filtration & Recrystallization:
 - Filter the white crystals.
 - Crucial Step: Recrystallize the salt from boiling ethanol twice to upgrade chiral purity (>98% ee).
- Free Base Liberation:
 - Dissolve the salt in minimum water.
 - Pass through an ion-exchange column (Dowex 50W, H⁺ form). Elute with 2M NH
OH.
 - Concentrate to obtain (S)-azepane-2-carboxylic acid.
- N-Methylation (Reductive Amination):
 - Dissolve the chiral amino acid in MeOH.
 - Add 3.0 eq of Formaldehyde (37% aq) and Pd/C (10% wt).
 - Stir under H
atmosphere (1 atm) for 12 hours.
 - Filter and concentrate to yield (S)-**1-methylazepane-2-carboxylic acid**.

Analytical Characterization

Validating the chirality of the final product is non-negotiable.

Chiral HPLC Method

- Column: Chiralpak ZWIX(+) or Crownpak CR(+) (specifically designed for amino acids).
- Mobile Phase: 50 mM Perchloric acid (pH 1.5) / Acetonitrile (85:15).
- Detection: UV at 210 nm (or CAD for higher sensitivity).
- Expectation: The (S)-enantiomer typically elutes first on Crownpak CR(+) at low temperatures.

NMR Validation (Mosher's Method)

If chiral HPLC is unavailable, derivatize the amino acid methyl ester with (R)- and (S)-MTPA-Cl (Mosher's acid chloride).

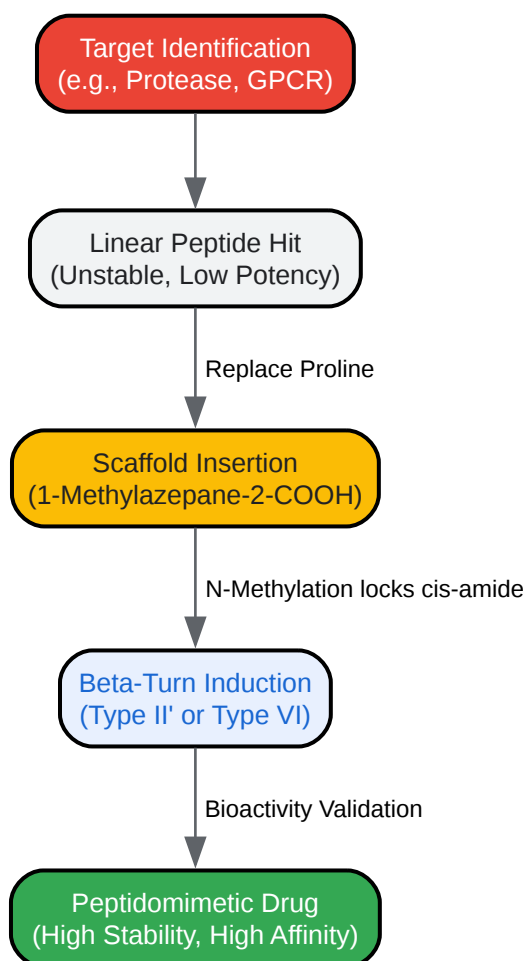
- Analyze the
(
H NMR) of the
-methyl group.
- A consistent pattern of shifts allows assignment of absolute configuration based on the shielding cone of the phenyl group in the MTPA moiety.

Pharmacological Applications[2][3][4][5]

The 1-methylazepane scaffold is a "Turn Inducer." In drug design, linear peptides are rapidly degraded. Constraining them into turns mimics the bioactive conformation of proteins.

Peptidomimetics Workflow

The following diagram details how this scaffold is integrated into drug discovery pipelines.



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Figure 2: Integration of the azepane scaffold to stabilize bioactive peptide conformations.

Key Therapeutic Areas

- HCV Protease Inhibitors: The hydrophobic ring fills the S2 pocket of proteases more effectively than proline in certain analogues.
- Integrin Antagonists: Used to mimic the RGD (Arg-Gly-Asp) turn sequence.
- Neurokinin Modulators: The 7-membered ring provides a distinct vector for side-chain attachment compared to 5- or 6-membered rings.

Quantitative Data Summary

Property	Value / Description	Note
Molecular Formula	C	
	H	
	NO	
Molecular Weight	157.21 g/mol	
Chiral Center	C2	Determines global topology
Specific Rotation		For (S)-enantiomer (c=1, H O) [1]
pKa (COOH)	~2.2	More acidic than proline
pKa (Amine)	~10.5	
Preferred Conformation	Twist-Chair	Energy minimum in solution

References

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